

# The Broad-Spectrum Antiviral Efficacy of 25-Hydroxycholesterol: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *OH-C-Chol*

Cat. No.: *B15579007*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

25-Hydroxycholesterol (25HC), an oxysterol produced from cholesterol by the enzyme cholesterol-25-hydroxylase (CH25H), has emerged as a potent endogenous antiviral molecule with broad-spectrum activity against a diverse range of viruses.<sup>[1][2][3][4]</sup> This guide provides a comprehensive comparison of the antiviral efficacy of 25HC against various viral pathogens, supported by experimental data and detailed methodologies.

## Quantitative Assessment of Antiviral Activity

The antiviral activity of 25-hydroxycholesterol has been quantified against numerous viruses using in vitro assays. The following tables summarize the key efficacy and toxicity data, including the half-maximal inhibitory concentration (IC50), the half-maximal effective concentration (EC50), and the half-maximal cytotoxic concentration (CC50).

Virus Family	Virus	Assay Type	Cell Line	IC50 / EC50 (μM)	CC50 (μM)	Reference
Rhabdoviridae	Vesicular Stomatitis Virus (VSV)	VSV-GFP Expression	HEK293T	~1	>50	[2]
Coronaviridae	SARS-CoV-2	Pseudovirus Entry	Calu-3	0.55	Not specified	[5]
Coronaviridae	SARS-CoV-2	Authentic Virus Replication	Vero	3.675	>400	[6]
Coronaviridae	SARS-CoV	Pseudovirus Entry	Calu-3	Not specified	Not specified	[5]
Coronaviridae	MERS-CoV	Pseudovirus Entry	Calu-3	Not specified	Not specified	[5]
Arteriviridae	Porcine Reproductive and Respiratory Syndrome Virus (PRRSV)	Viral Replication	Porcine Alveolar Macrophages	Low μM	Not specified	[7]
Flaviviridae	Zika Virus (ZIKV)	Viral Replication	Not specified	Not specified	>10	[3]
Filoviridae	Ebola Virus (EBOV)	Not specified	Not specified	Not specified	Not specified	[2][5]
Paramyxoviridae	Nipah Virus (NiV)	Not specified	Not specified	Not specified	Not specified	[2][5]
Retroviridae	Human Immunodeficiency Virus (HIV)	Not specified	Not specified	Not specified	Not specified	[2][5]

	iciency					
	Virus (HIV)					
	Herpes					
Herpesvirid	Simplex	Not	Not	Not	Not	[2]
ae	Virus	specified	specified	specified	specified	
	(HSV)					

Table 1: Antiviral Efficacy of 25-Hydroxycholesterol Against Enveloped Viruses

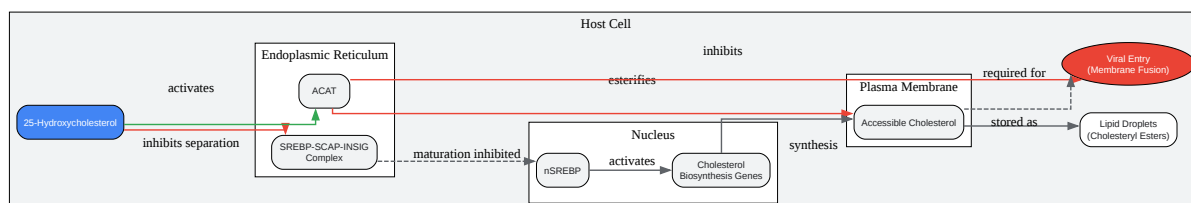
Virus Family	Virus	Assay Type	Cell Line	IC50 / EC50 (µM)	CC50 (µM)	Reference
Picornaviri	Seneca					
dae	Valley	Viral	BHK-21	Not	>15	[8]
	Virus	Replication		specified		
	(SVV)					

Table 2: Antiviral Efficacy of 25-Hydroxycholesterol Against Non-Enveloped Viruses

## Key Mechanisms of Antiviral Action

25-Hydroxycholesterol exerts its broad-spectrum antiviral activity primarily by targeting cellular lipid homeostasis, which in turn disrupts the viral life cycle, particularly the entry of enveloped viruses.[2][3] The two main interconnected mechanisms are the suppression of the Sterol Regulatory Element-Binding Protein (SREBP) pathway and the activation of Acyl-CoA:cholesterol acyltransferase (ACAT).[1][3][5]

## Signaling Pathway of 25-Hydroxycholesterol's Antiviral Action



[Click to download full resolution via product page](#)

Caption: 25-Hydroxycholesterol's dual mechanism of inhibiting viral entry.

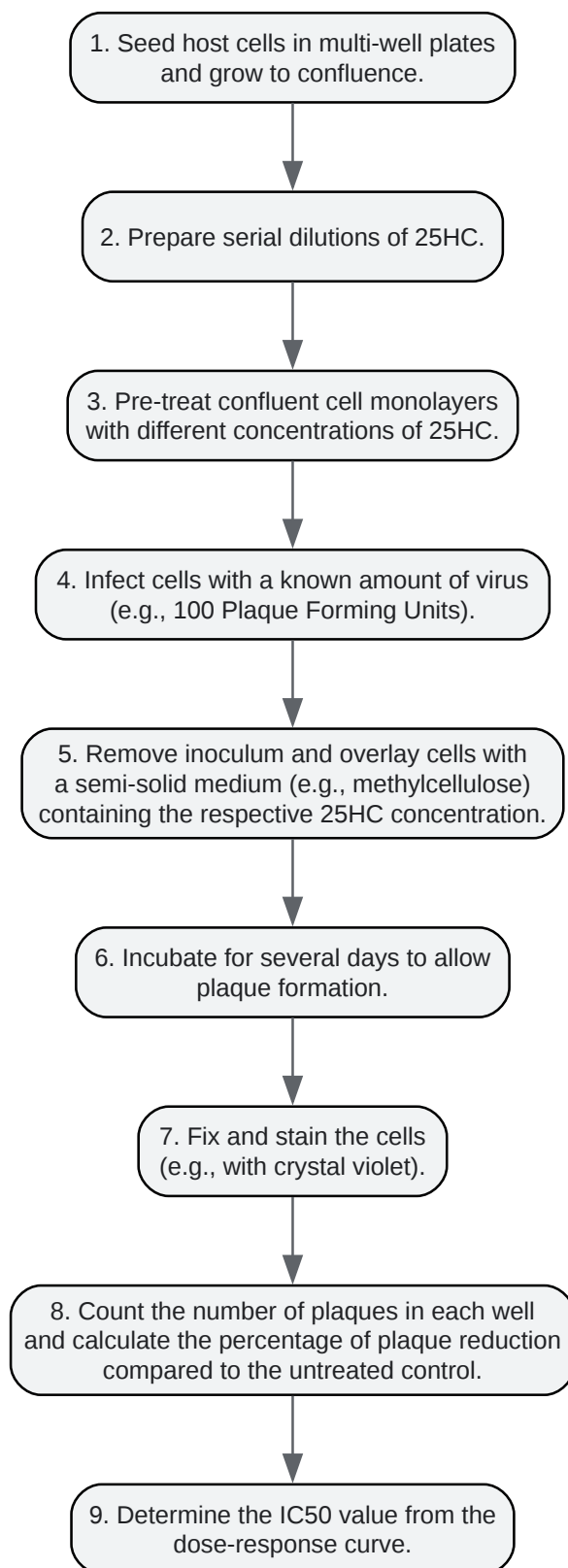
## Detailed Experimental Protocols

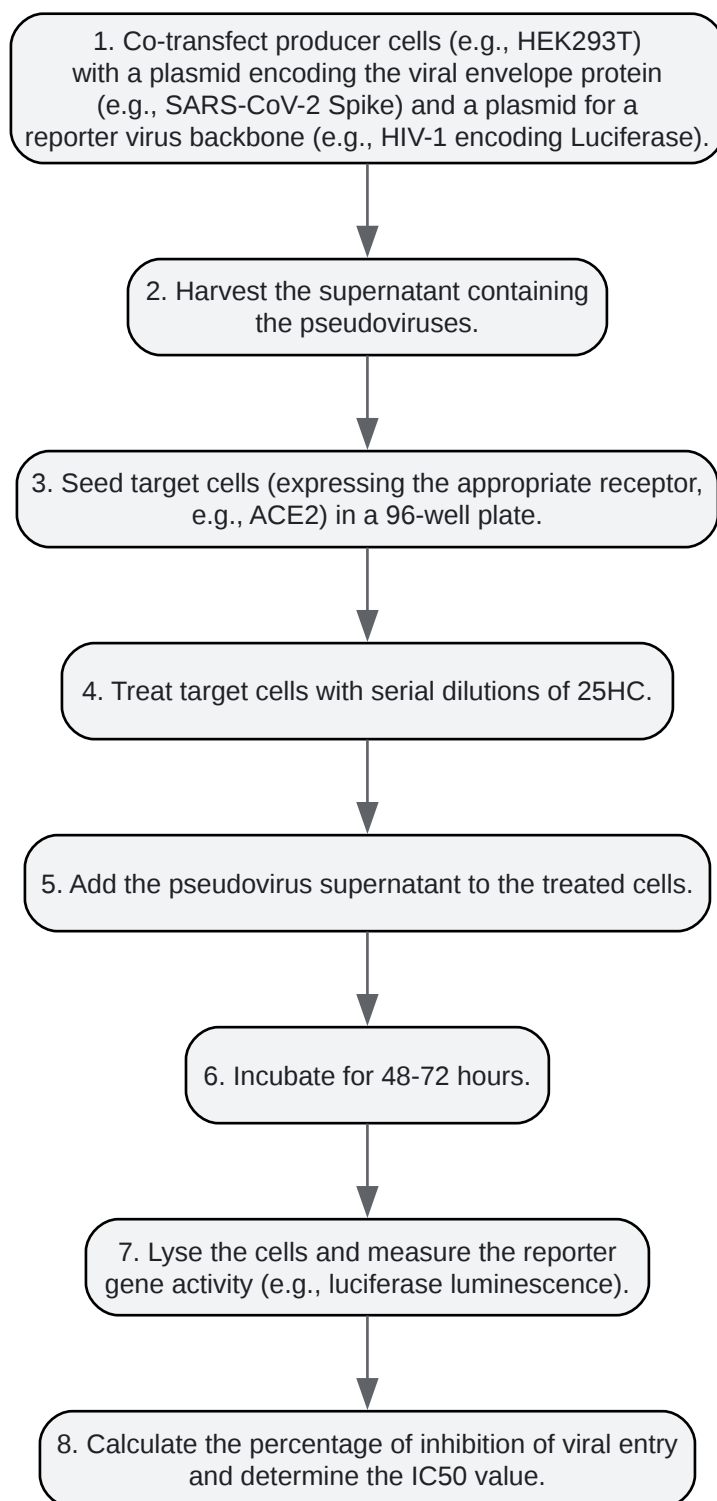
The following are detailed methodologies for key experiments cited in the assessment of 25-hydroxycholesterol's antiviral efficacy.

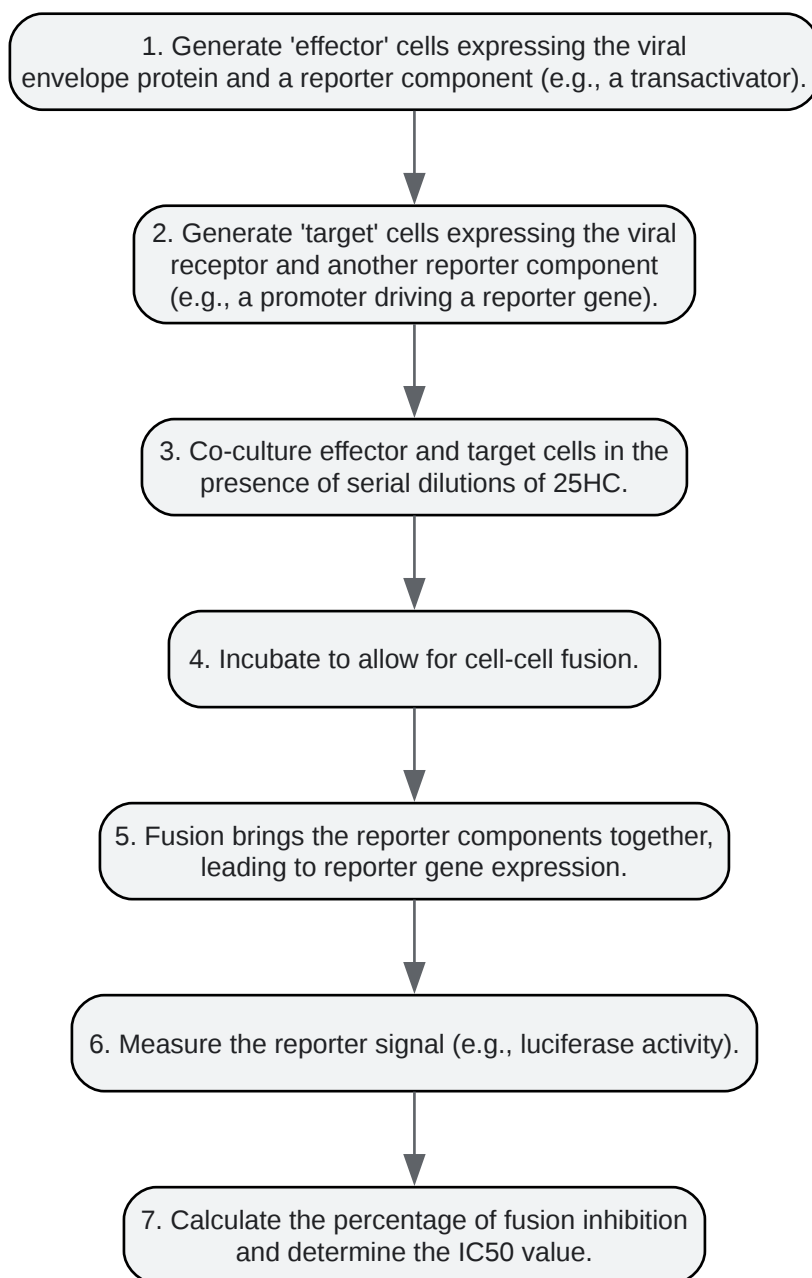
### Plaque Reduction Assay

This assay is a standard method to quantify infectious virus particles and assess the efficacy of antiviral compounds.

Workflow for Plaque Reduction Assay







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 25-hydroxycholesterol: an integrator of antiviral ability and signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Interferon-Inducible Cholesterol-25-Hydroxylase Broadly Inhibits Viral Entry by Production of 25-Hydroxycholesterol - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Studies in the antiviral molecular mechanisms of 25-hydroxycholesterol: Disturbing cholesterol homeostasis and post-translational modification of proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 25-hydroxycholesterol: an integrator of antiviral ability and signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Cholesterol 25-Hydroxylase inhibits SARS-CoV-2 and other coronaviruses by depleting membrane cholesterol - PMC [pmc.ncbi.nlm.nih.gov]
- 6. escholarship.org [escholarship.org]
- 7. 25-Hydroxycholesterol provides antiviral protection against highly pathogenic porcine reproductive and respiratory syndrome virus in swine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Cholesterol-25-Hydroxylase Suppresses Seneca Valley Virus Infection via Producing 25-Hydroxycholesterol to Block Adsorption Procedure - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Broad-Spectrum Antiviral Efficacy of 25-Hydroxycholesterol: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579007#assessing-the-antiviral-efficacy-of-25-hydroxycholesterol-against-different-viruses]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)